

Application Notes: In Vivo Imaging of icFSP1-Induced FSP1 Condensates

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Compound of Interest

Compound Name: *icFSP1*

Cat. No.: *B11929054*

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Introduction

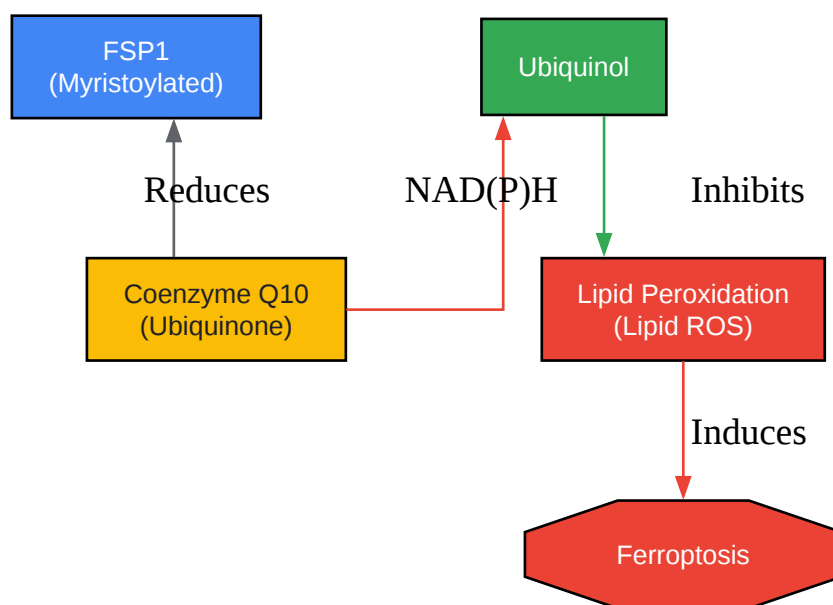
Ferroptosis is a regulated form of cell death driven by iron-dependent lipid peroxidation, which has emerged as a promising therapeutic avenue for targeting therapy-resistant cancers.[1][2] Ferroptosis Suppressor Protein-1 (FSP1) is a key enzyme that protects cancer cells from ferroptosis by functioning independently of the canonical glutathione (GSH)/glutathione peroxidase 4 (GPX4) pathway.[3][4] FSP1, also known as AIFM2, is an NAD(P)H-dependent oxidoreductase that reduces ubiquinone (Coenzyme Q10) to ubiquinol, a potent lipophilic antioxidant that traps lipid radicals in cellular membranes.[5][6]

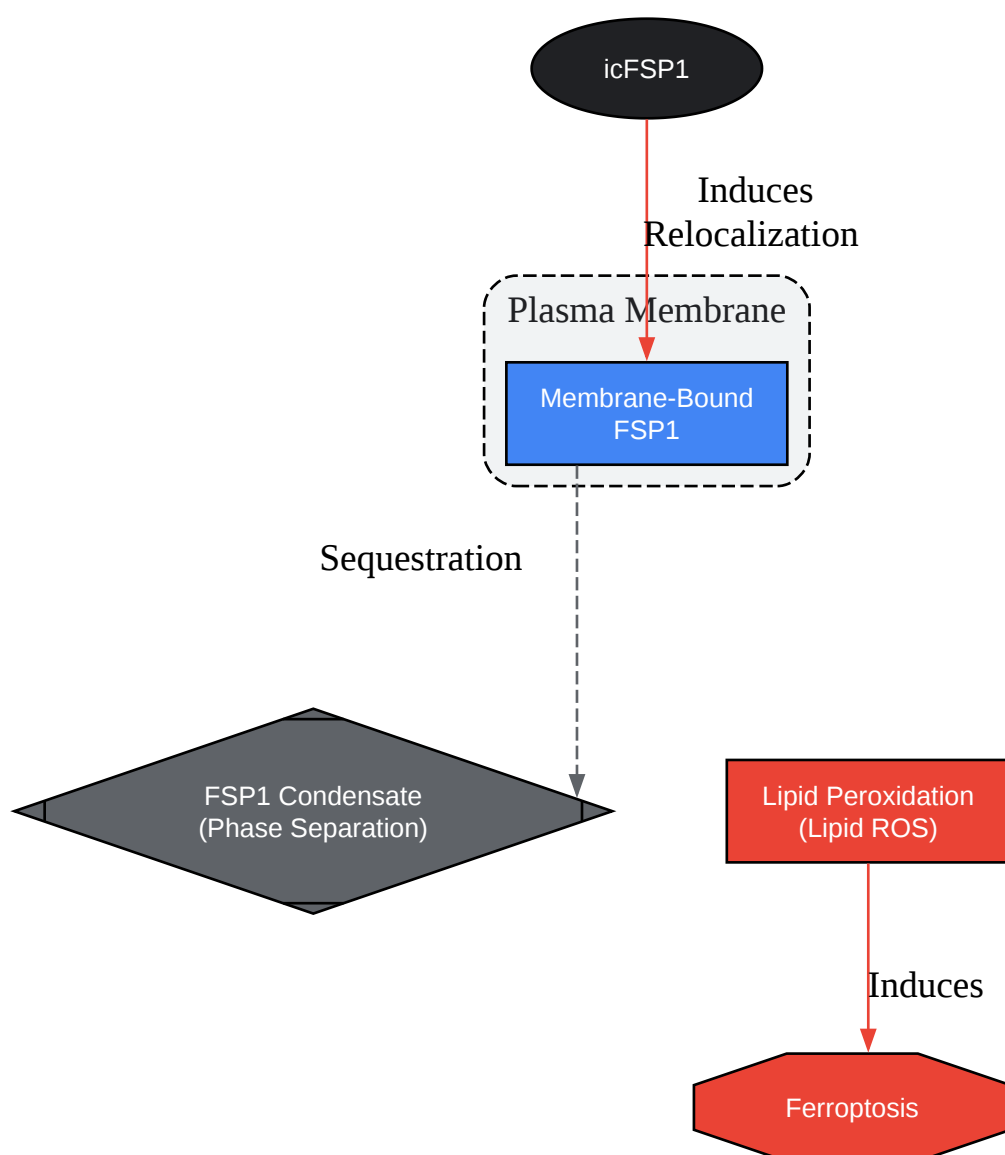
A novel small molecule inhibitor, **icFSP1**, has been identified as a potent inducer of ferroptosis.[1][7] Unlike first-generation inhibitors that target FSP1's enzymatic activity, **icFSP1** employs a unique mechanism of action.[7][8] It triggers the subcellular relocalization of FSP1 from the plasma membrane, inducing its phase separation into distinct biomolecular condensates.[8][9] This process, which requires N-terminal myristoylation of FSP1, effectively sequesters the protein, inhibits its protective function, and sensitizes cancer cells to ferroptosis.[7][10] The formation of these FSP1 condensates serves as a direct visual and quantifiable pharmacodynamic biomarker of **icFSP1** activity.

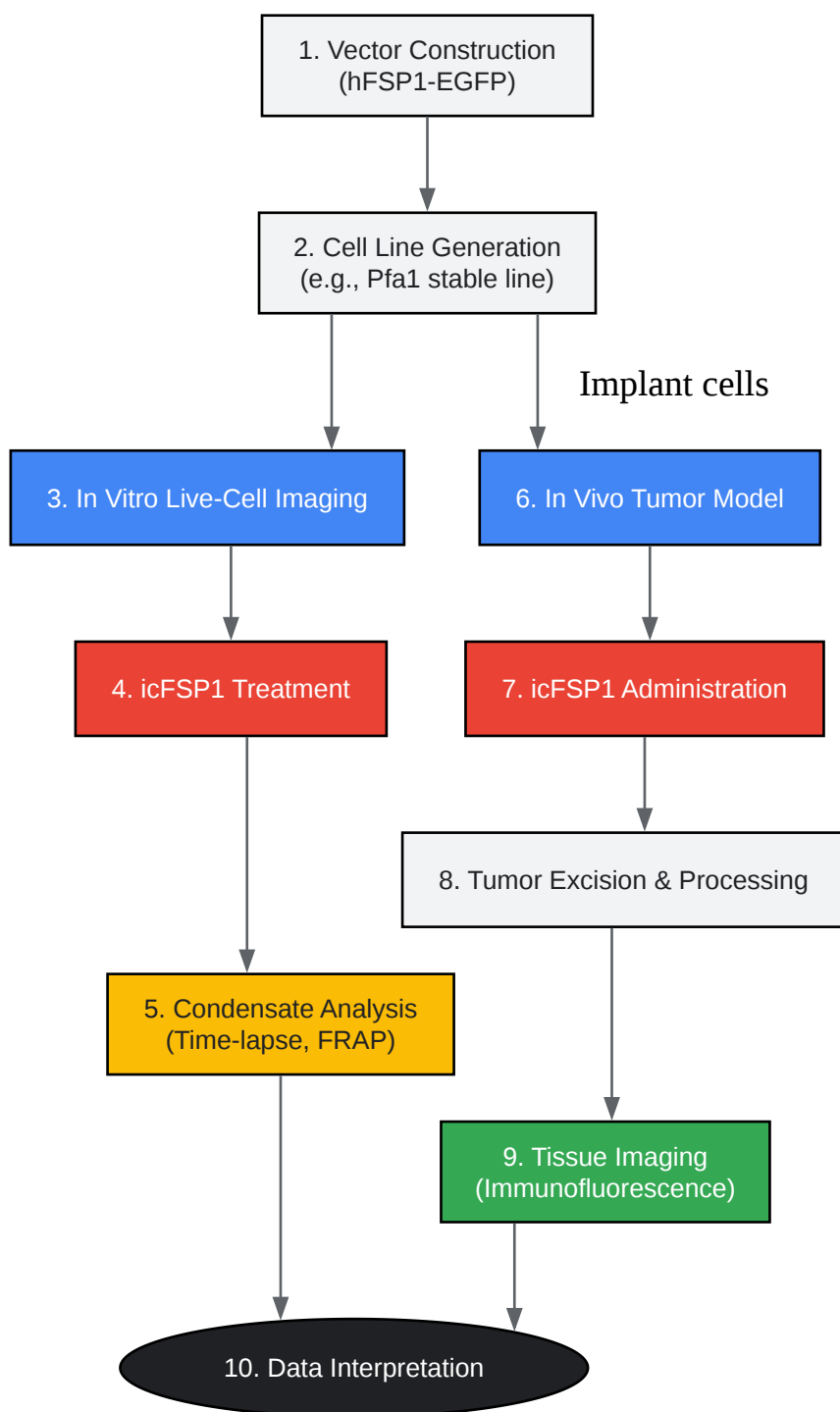
These application notes provide detailed protocols for the in vitro and in vivo imaging and characterization of **icFSP1**-induced FSP1 condensates, offering researchers a robust methodology to study this novel anti-cancer mechanism.

Signaling and Mechanism of Action

The following diagrams illustrate the physiological role of FSP1 in suppressing ferroptosis and the mechanism by which **icFSP1** disrupts this function.







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